

An In-depth Technical Guide to 2,3-Diethylphenol

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Compound of Interest

Compound Name: 2,3-Diethylphenol

CAS No.: 66142-71-0

Cat. No.: B15196043

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CAS Number: 66142-71-0 Synonyms: Phenol, 2,3-diethyl-

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,3-diethylphenol**, including its synthesis, spectroscopic characteristics, and potential applications. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Properties

2,3-Diethylphenol is a substituted phenolic compound with two ethyl groups attached to the benzene ring at the 2 and 3 positions. Its properties are summarized in the table below. It is important to note that while some physical properties have been experimentally determined, others are based on estimations and predictions.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄ O	[1][2][3]
Molecular Weight	150.22 g/mol	[1][2][3]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	243.00 °C (experimental) 236.65 °C (estimated)	[4] [1]
Melting Point	13.50 °C (experimental) 46.81 °C (estimated)	[4] [1]
Density	0.9438 g/cm ³ (experimental) 0.9688 g/cm ³ (estimated)	[4] [1]
pKa	10.37 ± 0.10 (predicted)	[2]
Solubility	Low solubility in water; soluble in organic solvents like ethanol and ether.	[3][4]

Note on CAS Number: While the most consistently cited CAS number for **2,3-diethylphenol** is 66142-71-0, the number 577-65-9 also appears in some databases associated with this compound.[4][5]

Synthesis of 2,3-Diethylphenol

The synthesis of **2,3-diethylphenol** is typically achieved through the alkylation of phenol. A common method is the Friedel-Crafts alkylation, where phenol is reacted with an ethylating agent in the presence of a Lewis acid catalyst.

Representative Experimental Protocol: Friedel-Crafts Alkylation

This protocol describes a general method for the synthesis of **2,3-diethylphenol**. The specific conditions, such as temperature, reaction time, and purification methods, may require optimization.

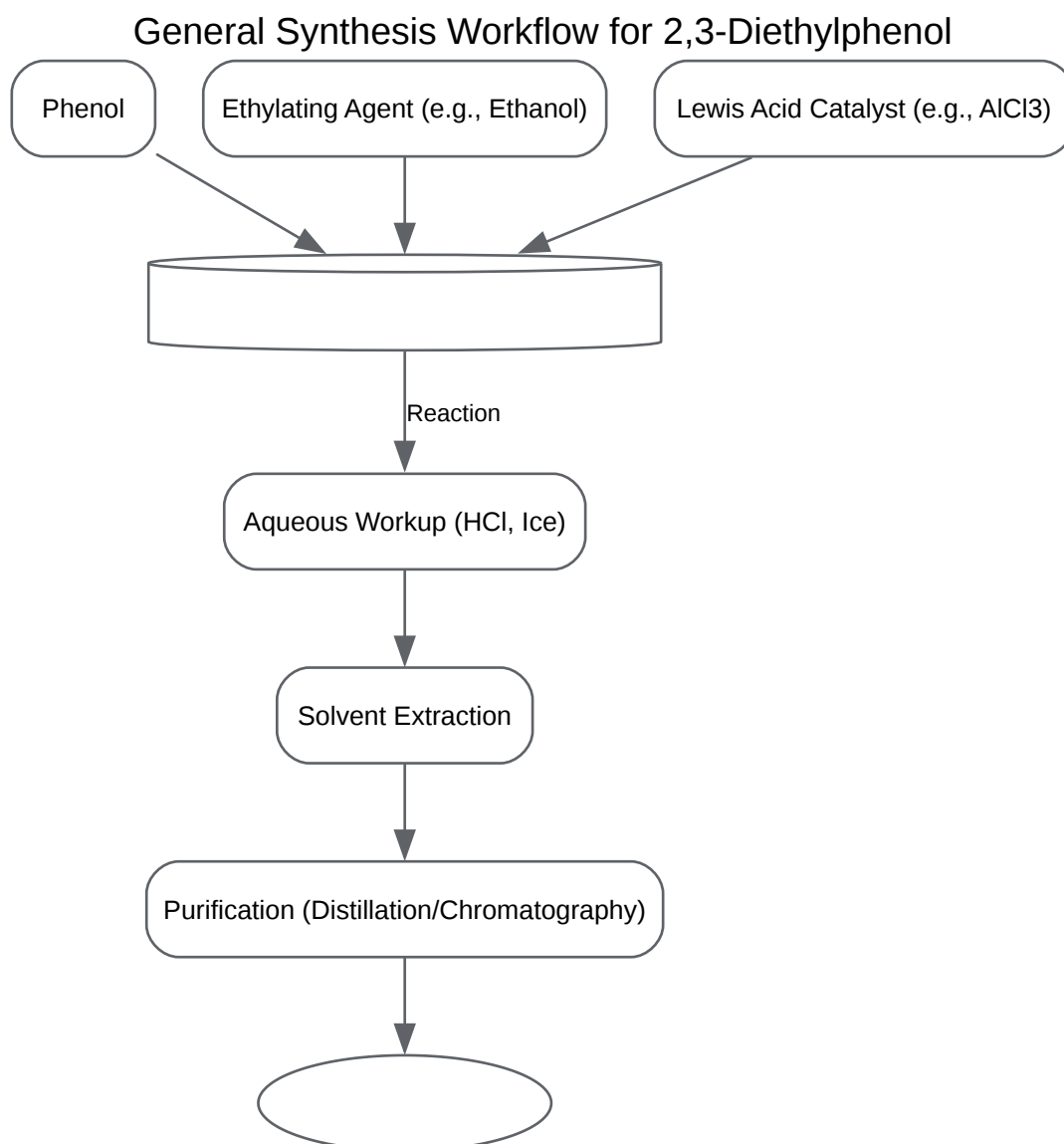
Materials:

- Phenol
- Ethanol or Ethene (ethylating agent)
- Anhydrous Aluminum Chloride (AlCl_3) (Lewis acid catalyst)
- Anhydrous solvent (e.g., carbon disulfide or nitrobenzene)
- Hydrochloric acid (for workup)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous sodium sulfate (for drying)
- Organic solvent for extraction (e.g., diethyl ether)

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel, under an inert atmosphere (e.g., nitrogen), suspend anhydrous aluminum chloride in the anhydrous solvent.
- Cool the suspension in an ice bath.
- Slowly add a solution of phenol in the anhydrous solvent from the dropping funnel.
- After the addition of phenol, slowly introduce the ethylating agent. If using ethanol, it can be added via the dropping funnel. If using ethene, it can be bubbled through the reaction mixture.
- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours. The progress of the reaction should be monitored by a suitable technique, such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture and carefully pour it over crushed ice containing concentrated hydrochloric acid to decompose the aluminum chloride complex.

- Separate the organic layer and extract the aqueous layer with an organic solvent (e.g., diethyl ether).
- Combine the organic layers and wash sequentially with water, sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude **2,3-diethylphenol** by vacuum distillation or column chromatography.



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